A Technical Guide to 2-Mesitylenesulfonyl Chloride: Properties and Applications

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Compound of Interest

Compound Name:	*2-Mesitylenesulfonyl chloride*
CAS No.:	*773-64-8*
Cat. No.:	*B1662060*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Mesitylenesulfonyl chloride**, a vital reagent in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development who utilize sulfonyl chlorides in their work. This document summarizes key quantitative data and outlines its primary applications.

Core Physical and Chemical Properties

2-Mesitylenesulfonyl chloride, also known as 2,4,6-trimethylbenzenesulfonyl chloride, is a white to gray crystalline powder.[1] Its chemical structure consists of a sulfonyl chloride group attached to a mesitylene (2,4,6-trimethylbenzene) ring. This substitution pattern provides steric hindrance that can be strategically exploited in organic synthesis.

Quantitative Data Summary

The following table summarizes the key physical properties of **2-Mesitylenesulfonyl chloride** compiled from various sources.

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Property	Value	References
Molecular Formula	$C_9H_{11}ClO_2S$	[2][3]
Molecular Weight	218.70 g/mol	[3]
Melting Point	51 - 58 °C	[1][2]
Boiling Point	150 °C at 20 mmHg	[1]
Density	Approximately 1.4386 g/cm³ (rough estimate)	[1][4]
Solubility	Soluble in toluene, ether, and dichloromethane; insoluble in water.[1]	
Appearance	White to gray crystalline powder.[1][2]	
CAS Number	773-64-8	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not extensively available in the public domain. Standard analytical methods commonly used for crystalline organic compounds would be employed. These include:

- Melting Point: Determined using a calibrated melting point apparatus.
- Boiling Point: Measured under reduced pressure (vacuum distillation) to prevent decomposition.
- Solubility: Assessed by visual inspection of dissolution in various solvents at ambient temperature.
- Density: Can be determined using techniques such as gas pycnometry for solids.

Spectroscopic data, including IR and Mass Spectrometry, are available in databases such as the NIST WebBook for structural confirmation.[5]

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Applications in Synthesis

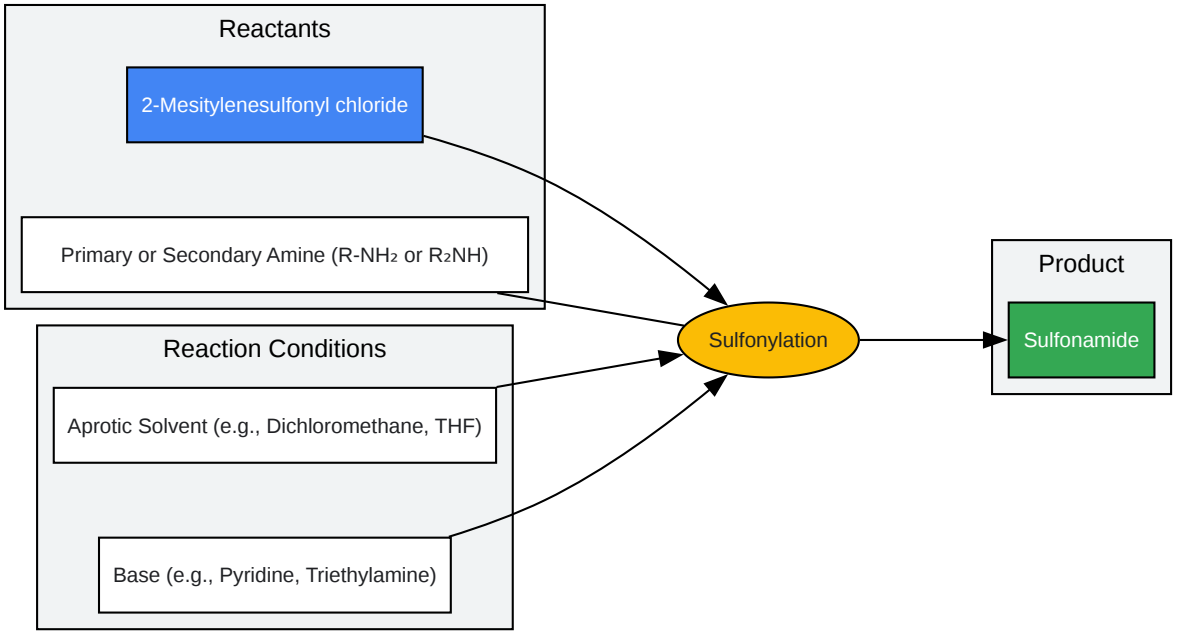
2-Mesitylenesulfonyl chloride is a versatile reagent primarily used in organic synthesis.[2] Its applications are centered around the reactivity of the sulfonyl chloride group.

Key Synthetic Applications:

- Protecting Group Chemistry: It is used as a reagent for the protection of guanidino groups and tryptophan.[1][6]
- Coupling Reagent: It serves as a coupling reagent in polynucleotide synthesis.[1][6]
- Sulfonamide Formation: It is a key building block in the synthesis of sulfonamides, which are important structural motifs in many pharmaceutical compounds.[2]
- Lactamization and Lactonization: It acts as a reagent for intramolecular lactamizations and lactonizations.[1][6]

The following diagram illustrates a generalized workflow for the use of **2-Mesitylenesulfonyl chloride** in the synthesis of a sulfonamide.

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Caption: Generalized workflow for sulfonamide synthesis.

Safety and Handling

2-Mesitylenesulfonyl chloride is a corrosive solid and is moisture-sensitive.[1][4] It should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It is incompatible with strong oxidizing agents and water. Store in a cool, dry, and well-ventilated area away from incompatible substances.

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